

Application Notes and Protocols for In Vitro Research of RAD-150

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vitro investigation of RAD-150 (also known as TLB-150 Benzoate), a selective androgen receptor modulator (SARM). This document outlines detailed protocols for cell culture, key assays to assess anabolic effects on muscle and bone cells, and the underlying signaling pathways.

Introduction to RAD-150

RAD-150 is an investigational SARM that is an esterified derivative of its predecessor, RAD-140.[1] This structural modification is designed to have a longer half-life, potentially leading to more stable and sustained effects.[1] Like other SARMs, RAD-150 is designed to selectively bind to androgen receptors (AR) in tissues like skeletal muscle and bone, with the aim of eliciting anabolic effects while minimizing androgenic side effects in other tissues.[2] Research suggests that SARMs like RAD-150 may promote muscle growth and have beneficial effects on bone density.[1][3]

Cell Culture Applications

The following sections detail protocols for utilizing relevant cell lines to study the effects of RAD-150 on myogenesis and osteogenesis.

Myogenesis: C2C12 Cell Line



The C2C12 cell line, derived from mouse myoblasts, is a well-established model for studying muscle differentiation (myogenesis) and hypertrophy.

Protocol 1: C2C12 Myoblast Proliferation and Differentiation

Materials:

- C2C12 myoblasts
- Growth Medium (GM): Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Differentiation Medium (DM): DMEM with 2% Horse Serum (HS) and 1% Penicillin-Streptomycin.
- RAD-150 stock solution (dissolved in DMSO)
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA
- Cell culture flasks and plates

Procedure:

- Cell Seeding: Culture C2C12 myoblasts in GM in a T-75 flask at 37°C and 5% CO2. When cells reach 70-80% confluency, detach them using Trypsin-EDTA. Seed the myoblasts in 6-well or 24-well plates at a density of 2 x 10⁴ cells/cm².
- Proliferation: Allow the cells to adhere and proliferate in GM for 24-48 hours, or until they reach approximately 80-90% confluency.
- Initiation of Differentiation: Aspirate the GM, wash the cells once with sterile PBS, and replace the medium with DM to induce myoblast fusion into myotubes.
- RAD-150 Treatment: Prepare various concentrations of RAD-150 in DM. The final DMSO concentration should be kept below 0.1%. Replace the DM with the RAD-150 containing medium. Include a vehicle control (DM with DMSO).

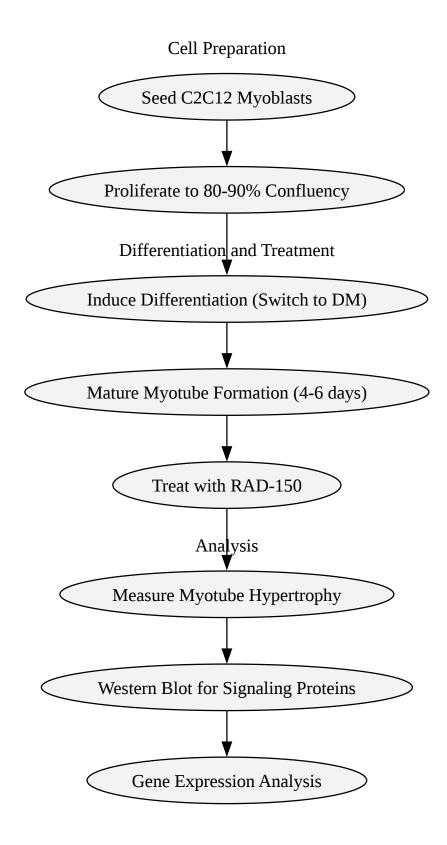






 Myotube Formation: Culture the cells for 4-6 days to allow for the formation of mature myotubes. Change the medium every 48 hours with fresh DM containing the respective RAD-150 concentrations.





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Caption: RAD-150 signaling in osteoblast differentiation.



Conclusion

The provided protocols and application notes offer a framework for the in vitro investigation of RAD-150. By utilizing C2C12 and MC3T3-E1 cell lines, researchers can systematically evaluate the anabolic effects of this compound on muscle and bone, respectively. The outlined assays and signaling pathway analyses will enable a comprehensive understanding of the cellular and molecular mechanisms of RAD-150. Due to the limited availability of published quantitative data for RAD-150, the presented tables are illustrative. Researchers are encouraged to perform dose-response and time-course experiments to establish the specific in vitro efficacy of RAD-150.

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